

2,2-Dimethylethenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 2,2-Dimethylethenylboronic acid

Cat. No.: B080547

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Technical Data Summary: 2,2-Dimethylethenylboronic Acid

This document provides the core physicochemical properties of **2,2-Dimethylethenylboronic acid**, a compound relevant to researchers and professionals in the fields of organic synthesis and drug development.

Chemical Properties

2,2-Dimethylethenylboronic acid, also known as 2-Methyl-1-propenylboronic acid, is an organic compound used in various chemical reactions. Below is a summary of its key molecular data.

Property	Value	Source
Molecular Formula	C4H9BO2	[1][2]
Molecular Weight	99.93 g/mol	[1]
	99.924 g/mol	[3]
	99.9 g/mol	[2]
CAS Number	14559-88-7	[3]

Logical Relationship of Chemical Data

The following diagram illustrates the direct relationship between the compound and its fundamental chemical identifiers.

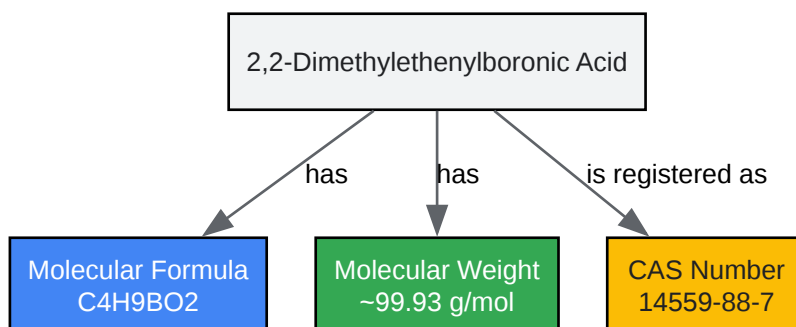


Figure 1. Core Identifiers of 2,2-Dimethylethenylboronic Acid

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Figure 1. Core Identifiers of **2,2-Dimethylethenylboronic Acid**

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References

- 1. 2,2-Dimethylethenylboronic acid | C₄H₉BO₂ | CID 2763299 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 2,2-Dimethylethenylboronic acid | [frontierspecialtychemicals.com]
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